

Application Notes and Protocols for the Synthesis of Desmethyl Formetanate

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Compound of Interest

Compound Name: *Desmethyl formetanate*

Cat. No.: *B15191703*

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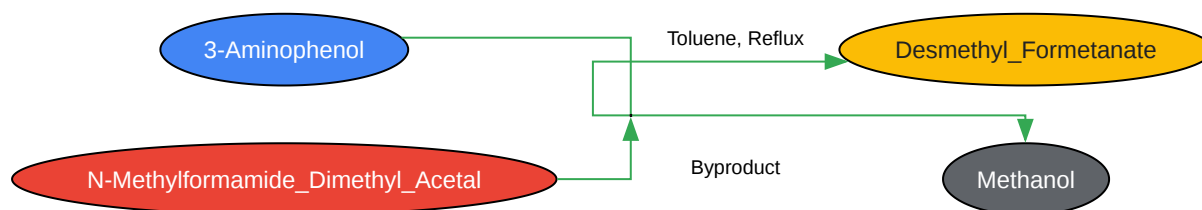
These application notes provide a detailed protocol for the synthesis of **Desmethyl formetanate**, also known as N-(m-hydroxyphenyl)-N'-methylformamidine, for research purposes. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Introduction

Desmethyl formetanate, a derivative of the pesticide formetanate, is a molecule of interest for toxicological and pharmacological research. As a metabolite of formetanate, its synthesis is crucial for studying the metabolic fate and biological activity of the parent compound. Formetanate and its metabolites are known to be inhibitors of acetylcholinesterase, an enzyme critical for nerve function.^[1] The synthesis protocol outlined below describes a plausible route to obtain **Desmethyl formetanate** from commercially available starting materials.

Chemical Synthesis Pathway

The synthesis of **Desmethyl formetanate** (N-(m-hydroxyphenyl)-N'-methylformamidine) can be achieved via the reaction of 3-aminophenol with N-methylformamide dimethyl acetal. This reaction proceeds through the formation of a reactive intermediate that readily reacts with the primary amine of 3-aminophenol to yield the desired formamidine product.



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Caption: Reaction scheme for the synthesis of **Desmethyl formetanate**.

Experimental Protocol

Materials and Equipment:

- 3-Aminophenol (99%)
- N-Methylformamide dimethyl acetal (95%)
- Anhydrous toluene
- Ethyl acetate
- Hexane
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer with heating mantle
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) plates (silica gel 60 F254)

- Column chromatography setup (silica gel)
- Standard laboratory glassware

Procedure:

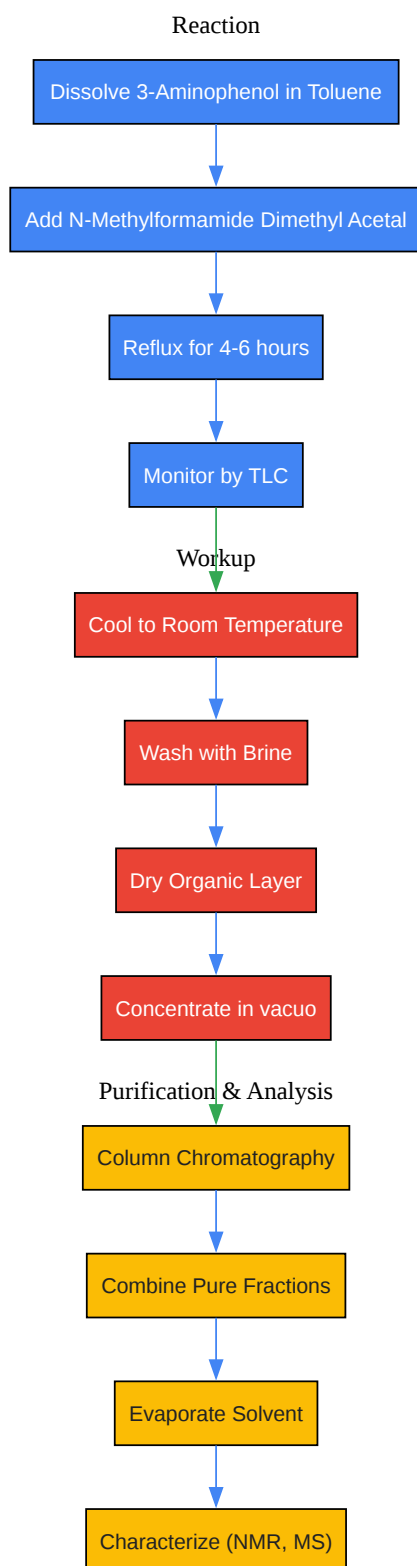
- **Reaction Setup:** In a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve 3-aminophenol (5.45 g, 50 mmol) in 100 mL of anhydrous toluene.
- **Addition of Reagent:** To the stirred solution, add N-methylformamide dimethyl acetal (6.55 g, 55 mmol, 1.1 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux (approximately 110 °C) and maintain for 4-6 hours. Monitor the progress of the reaction by TLC (eluent: ethyl acetate/hexane, 1:1). The disappearance of the 3-aminophenol spot indicates the completion of the reaction.
- **Workup:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash with brine (2 x 50 mL).
 - Separate the organic layer and dry it over anhydrous magnesium sulfate.
 - Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:**
 - Purify the crude product by column chromatography on silica gel.
 - Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 20% ethyl acetate and gradually increasing to 50%).
 - Collect the fractions containing the desired product, as identified by TLC.
 - Combine the pure fractions and evaporate the solvent to yield **Desmethyl formetanate** as a solid or viscous oil.

- Characterization: Confirm the identity and purity of the synthesized **Desmethyl formetanate** using analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry.

Quantitative Data Summary

Compound	Molecular Formula	Molar Mass (g/mol)	Moles (mmol)	Equivalents	Theoretical Yield (g)	Expected Yield (%)
3-Aminophenol	$\text{C}_6\text{H}_7\text{NO}$	109.13	50	1.0	-	-
N-Methylformamide dimethyl acetal	$\text{C}_4\text{H}_{11}\text{NO}_2$	117.15	55	1.1	-	-
Desmethyl Formetanate	$\text{C}_8\text{H}_{10}\text{N}_2\text{O}$	150.18	-	-	7.51	70-85

Experimental Workflow



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Caption: Workflow for the synthesis and purification of **Desmethyl formetanate**.

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- 3-Aminophenol is toxic and an irritant. Avoid inhalation, ingestion, and skin contact.
- N-Methylformamide dimethyl acetal is flammable and an irritant. Keep away from heat and open flames.
- Toluene is a flammable and toxic solvent. Use with adequate ventilation.
- Dispose of all chemical waste according to institutional and local regulations.

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References

- 1. Formetanate | C₁₁H₁₅N₃O₂ | CID 31099 - PubChem [pubchem.ncbi.nlm.nih.gov]
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